

# JNJ-42041935: Application Notes and Protocols for Ischemic Injury Models

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Compound of Interest		
Compound Name:	JNJ-42041935	
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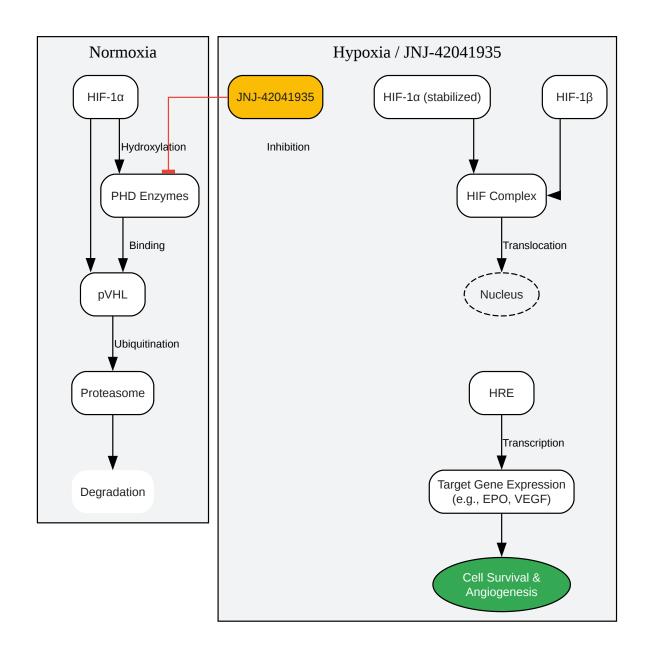
## Introduction

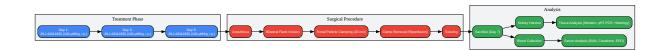
JNJ-42041935 is a potent, selective, and reversible inhibitor of prolyl hydroxylase domain (PHD) enzymes.[1][2] By inhibiting PHD1, PHD2, and PHD3, JNJ-42041935 prevents the degradation of Hypoxia-Inducible Factor-alpha (HIF-α), leading to its accumulation and the subsequent activation of HIF-responsive genes.[2] This pathway is a critical component of the cellular response to hypoxia and plays a protective role in ischemic conditions. Consequently, JNJ-42041935 is a valuable pharmacological tool for studying the therapeutic potential of HIF stabilization in various ischemic injury models.

## **Mechanism of Action**

Under normoxic conditions, PHD enzymes hydroxylate proline residues on HIF- $\alpha$  subunits, targeting them for ubiquitination and proteasomal degradation. **JNJ-42041935** acts as a 2-oxoglutarate competitive inhibitor of PHDs, preventing this hydroxylation.[2] This leads to the stabilization of HIF- $\alpha$ , which then translocates to the nucleus, dimerizes with HIF- $\beta$ , and binds to Hypoxia-Response Elements (HREs) in the promoter regions of target genes. The resulting upregulation of genes involved in erythropoiesis, angiogenesis, and cell survival contributes to tissue protection and repair in the context of ischemia.









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# References

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- To cite this document: BenchChem. [JNJ-42041935: Application Notes and Protocols for Ischemic Injury Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608221#jnj-42041935-for-studying-ischemic-injury-models]

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